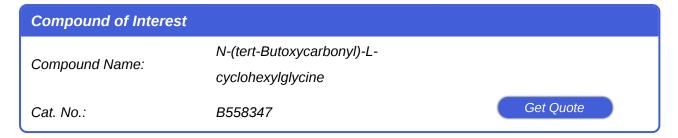


# An In-depth Technical Guide to Boc-Lcyclohexylglycine: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Boc-L-cyclohexylglycine is a non-proteinogenic amino acid derivative that has garnered significant attention in the fields of medicinal chemistry and drug development. Its unique structural features, particularly the bulky cyclohexyl side chain, impart valuable properties to peptides and other molecules into which it is incorporated. This technical guide provides a comprehensive overview of the physical and chemical properties of Boc-L-cyclohexylglycine, detailed experimental protocols for its synthesis, and a discussion of its critical role as a building block in the development of novel therapeutics.

# **Physical and Chemical Properties**

Boc-L-cyclohexylglycine is a white to off-white crystalline powder.[1][2] The tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group makes it suitable for use in solid-phase peptide synthesis (SPPS).[1][3] The presence of the cyclohexyl group increases the lipophilicity of the molecule, which can enhance the pharmacokinetic properties of peptides containing this residue.[1]

## **General and Physical Properties**



Property	Value	Source(s)
Appearance	White to off-white powder	[1][4]
Melting Point	94 - 96 °C	[1]
Solubility	Limited solubility in water; soluble in polar organic solvents like methanol, ethanol, and dimethylformamide.	[2]
Optical Rotation	$[\alpha]^{20}/D = +11 \pm 2^{\circ} \text{ (c=1.1 in MeOH)}$	[1]
Purity	≥ 98% (HPLC)	[1][4]

**Chemical Identifiers and Molecular Properties** 

Property	Value	Source(s)
CAS Number	109183-71-3	[1][5]
Molecular Formula	C13H23NO4	[1][4]
Molecular Weight	257.33 g/mol	[4][6]
Synonyms	Boc-L-Chg-OH, Boc- cyclohexyl-L-Gly-OH, (S)-tert- Butoxycarbonylamino- cyclohexyl-acetic acid	[1]

# Experimental Protocols: Synthesis of Boc-L-cyclohexylglycine

Two common methods for the synthesis of Boc-L-cyclohexylglycine are detailed below. These protocols outline the necessary reagents, conditions, and work-up procedures to obtain the target compound.



# Method 1: From (S)-Aminocyclohexyl Acetate Hydrochloride

This method involves the protection of the amino group of (S)-aminocyclohexyl acetate hydrochloride using di-tert-butyl dicarbonate (Boc<sub>2</sub>O).[6]

#### Materials:

- (S)-Aminocyclohexyl acetate hydrochloride
- 2:1 Dioxane:Water
- 1M Sodium hydroxide (NaOH) solution
- Sodium bicarbonate (NaHCO₃)
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- · Ethyl acetate
- Potassium hydrogen sulfate (KHSO<sub>4</sub>) solution
- Sodium chloride (NaCl) solution (brine)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Ice bath
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

#### Procedure:

 Dissolve (S)-aminocyclohexyl acetate hydrochloride (1.0 g, 5.16 mmol) in 17 mL of a 2:1 dioxane:water mixture.



- Cool the solution in an ice bath.
- Slowly add 10.4 mL of 1M aqueous sodium hydroxide solution to the reaction mixture.
- Add solid sodium bicarbonate (0.43 g, 5.16 mmol) to the mixture.
- Add di-tert-butyl dicarbonate (1.68 g, 7.74 mmol) and stir the reaction mixture for 16 hours.
- Partially evaporate the solvent from the reaction mixture.
- Take up the residue in ethyl acetate and water.
- Acidify the mixture to a pH of 2 with potassium hydrogen sulfate solution.
- Separate the layers and extract the aqueous layer twice with ethyl acetate.
- Combine the organic layers, wash with sodium chloride solution, and dry over sodium sulfate.
- Remove the solvent under reduced pressure to yield Boc-L-cyclohexylglycine.

## Method 2: From L-cyclohexylglycine

This protocol describes the direct Boc-protection of L-cyclohexylglycine.[6]

#### Materials:

- L-cyclohexylglycine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Water
- Tetrahydrofuran (THF)
- 2M Hydrochloric acid (HCl)



- Ethyl acetate
- Sodium chloride (NaCl) solution (brine)
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

#### Procedure:

- To a suspension of L-cyclohexylglycine (1 g, 6.36 mmol) in 10.5 mL of water and 5 mL of THF, add di-tert-butyl dicarbonate (2.08 g, 9.54 mmol, 1.5 eq) and sodium carbonate (1.35 g, 12.72 mmol, 2.0 eq).
- Stir the reaction mixture for 12 hours at room temperature.
- Monitor the reaction by TLC (n-BuOH/conc. AcOH/water=4/1/1). If the reaction is incomplete, an additional 0.3 equivalents of di-tert-butyl dicarbonate can be added.
- After completion, acidify the reaction mixture to a pH of ~2 by adding 2 M HCl.
- Stir for an additional 30 minutes to hydrolyze any unreacted di-tert-butyl dicarbonate.
- Extract the product with ethyl acetate (3 x 20 mL).
- Combine the organic extracts, wash with brine, and dry over sodium sulfate.
- Remove the solvent under reduced pressure to obtain Boc-L-cyclohexylglycine.

## **Role in Peptide Synthesis and Drug Discovery**

Boc-L-cyclohexylglycine is a valuable building block in the synthesis of peptides, particularly for therapeutic applications.[1] The Boc protecting group allows for its sequential addition to a



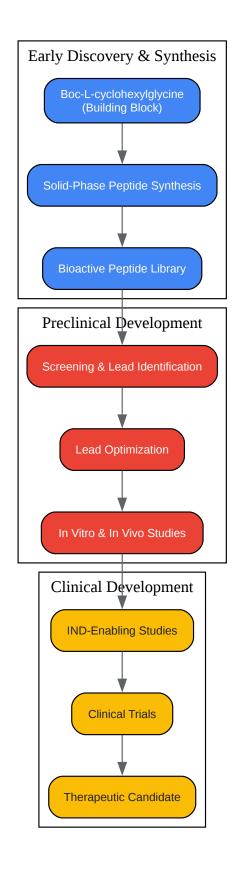
growing peptide chain during solid-phase peptide synthesis (SPPS).[3][7] The cyclohexyl side chain can enhance the stability and bioactivity of the resulting peptides.[1]

# Workflow of Boc Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the general workflow of Boc-SPPS, highlighting the key steps where a Boc-protected amino acid such as Boc-L-cyclohexylglycine is utilized.









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